

Essential Guide to the Proper Disposal of GW791343 Trihydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GW791343 trihydrochloride

Cat. No.: B3123575

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of laboratory chemicals is paramount. This guide provides essential safety and logistical information for the proper disposal of **GW791343 trihydrochloride**, a potent human P2X7 receptor negative allosteric modulator. Adherence to these procedures is critical for laboratory safety and environmental protection.

Chemical and Physical Properties

A clear understanding of the substance's properties is the first step in safe handling and disposal.

Property	Value	Reference
Chemical Name	2-[(3,4-Difluorophenyl)amino]- N-[2-methyl-5-(1- piperazinylmethyl)phenyl]- acetamide trihydrochloride	[1]
Molecular Formula	C ₂₀ H ₂₇ Cl ₃ F ₂ N ₄ O	
Molecular Weight	483.81 g/mol	[1]
CAS Number	309712-55-8	[1]
Appearance	Solid	
Purity	≥99% (HPLC)	[1]
Solubility	Soluble in water to 100 mM	
Storage	Desiccate at room temperature.	[1]
Identified Uses	Laboratory chemicals, Manufacture of substances. For research use only.	[2][3]

Disposal Procedures

The toxicological properties of **GW791343 trihydrochloride** have not been thoroughly investigated. Therefore, it is crucial to handle and dispose of this compound as potentially hazardous. The following step-by-step procedure should be followed.

Step 1: Personal Protective Equipment (PPE)

Before handling the chemical for disposal, ensure you are wearing appropriate personal protective equipment.

- **Gloves:** Use appropriate chemical-resistant gloves. Inspect gloves before use.
- **Eye Protection:** Wear appropriate safety glasses or chemical safety goggles.

- Lab Coat: A lab coat or other protective clothing should be worn.
- Respiratory Protection: If there is a risk of generating dust or aerosols, use a suitable respirator in a well-ventilated area, preferably a chemical fume hood.

Step 2: Waste Collection

Proper collection and storage of chemical waste are critical to prevent accidents.

- Use Appropriate Containers: Collect waste **GW791343 trihydrochloride** in a designated, compatible, and leak-proof container. The container must have a secure, screw-top cap.
- Labeling: As soon as waste is added, label the container clearly. The label should include:
 - The full chemical name: "**GW791343 trihydrochloride**"
 - The words "Hazardous Waste"
 - The date the waste was first added to the container.
 - The primary hazards associated with the chemical (e.g., "Toxic," "Irritant").
- Segregation: Store the waste container in a designated satellite accumulation area within the laboratory. Ensure it is segregated from incompatible materials to prevent dangerous reactions. Do not mix with other chemical waste unless compatibility is confirmed.

Step 3: Disposal Pathway

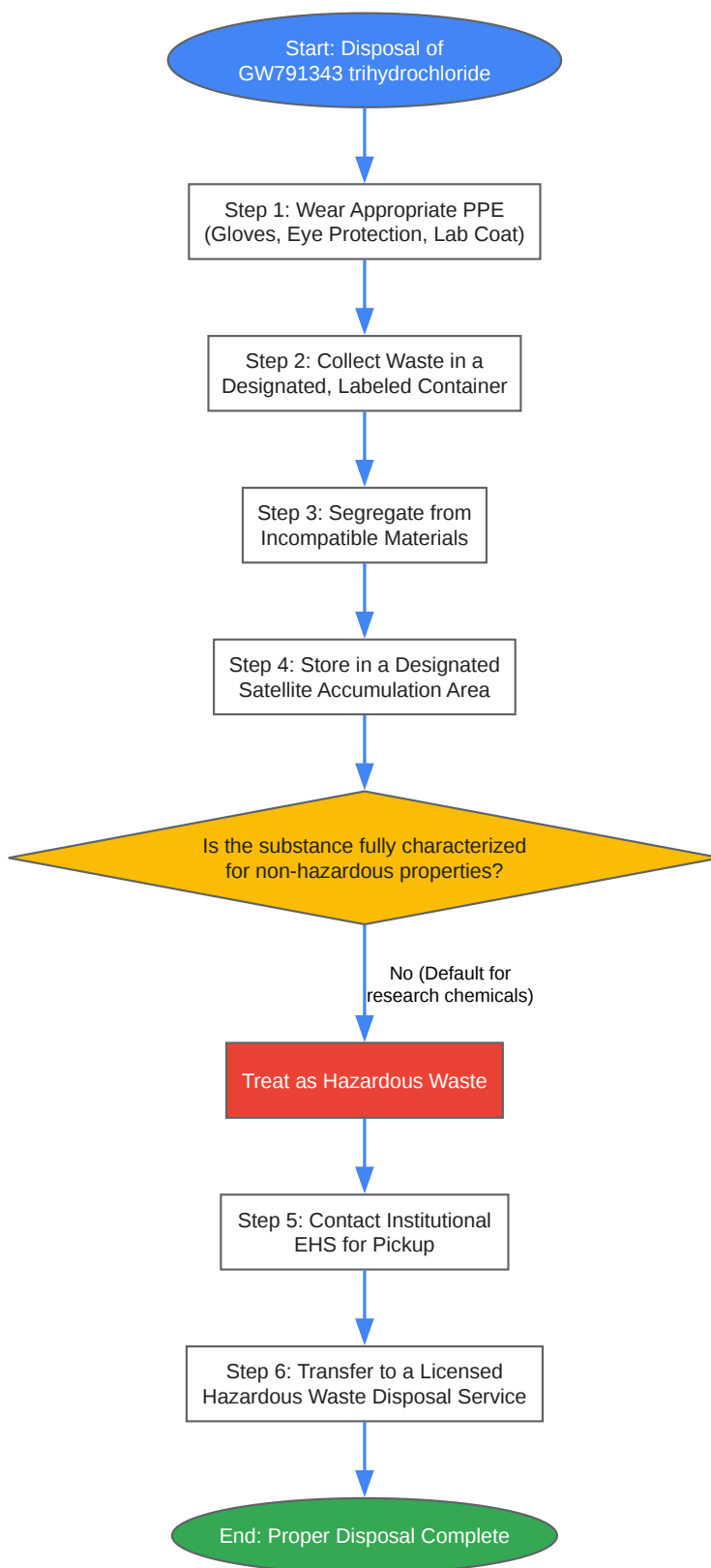
Never dispose of **GW791343 trihydrochloride** down the drain or in the regular trash.

- Professional Disposal Service: The disposal of this chemical must be handled by a licensed and qualified hazardous waste disposal company. Your institution's Environmental Health and Safety (EHS) department will have established procedures and approved vendors for this purpose.
- Request Pickup: Once your waste container is full or ready for disposal, follow your institution's procedures to request a hazardous waste pickup.

- Documentation: Complete any required waste disposal forms or manifests as instructed by your EHS department.

Experimental Workflow for Disposal

The following diagram illustrates the decision-making process and workflow for the proper disposal of **GW791343 trihydrochloride**.



[Click to download full resolution via product page](#)

Caption: Disposal Workflow for **GW791343 Trihydrochloride**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. GW 791343 hydrochloride | CAS 309712-55-8 | GW791343 | Tocris Bioscience [tocris.com]
- 2. documents.tocris.com [documents.tocris.com]
- 3. documents.tocris.com [documents.tocris.com]
- To cite this document: BenchChem. [Essential Guide to the Proper Disposal of GW791343 Trihydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3123575#gw791343-trihydrochloride-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com